

PI3K-IN-26 degradation and stability in solution

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Compound of Interest		
Compound Name:	PI3K-IN-26	
Cat. No.:	B12408582	Get Quote

Technical Support Center: PI3K-IN-26

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **PI3K-IN-26**.

Frequently Asked Questions (FAQs)

Q1: What is PI3K-IN-26 and what is its mechanism of action?

PI3K-IN-26 is a potent inhibitor of Phosphoinositide 3-kinase (PI3K).[1][2][3] It exerts its effects by blocking the activity of PI3K, a key enzyme in the PI3K/AKT/mTOR signaling pathway, which is crucial for cell growth, proliferation, survival, and metabolism.[2] The hyperactivation of this pathway is a common event in human cancers.[2] **PI3K-IN-26** has a reported IC50 of 36 nM for SU-DHL-6 cells.[1][2][3]

Q2: What are the basic chemical properties of PI3K-IN-26?

The fundamental chemical properties of **PI3K-IN-26** are summarized in the table below.



Property	Value
Molecular Formula	C21H18N6OS
Molecular Weight	402.47 g/mol
CAS Number	1918151-65-1
Appearance	Solid

Source: DC Chemicals Safety Data Sheet[4]

Q3: How should I store **PI3K-IN-26** powder and solutions?

Proper storage is critical to maintain the stability and activity of **PI3K-IN-26**. Recommended storage conditions are outlined below.

Format	Storage Temperature	Shelf Life
Powder	-20°C	2 years
In DMSO	4°C	2 weeks
In DMSO	-80°C	6 months

Source: DC Chemicals Datasheet[1]

Q4: What are the known hazards and safety precautions for handling PI3K-IN-26?

According to the Safety Data Sheet (SDS), **PI3K-IN-26** is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] When handling this compound, it is important to:

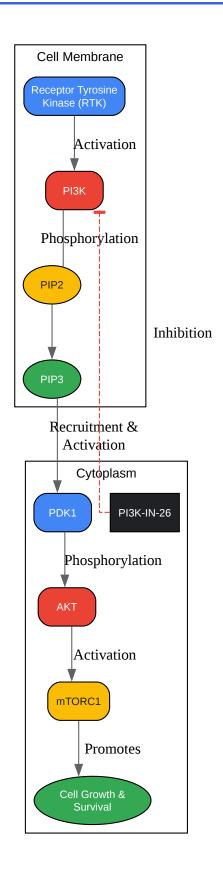
- Avoid inhalation, and contact with eyes and skin.[4]
- Use in a well-ventilated area.[4]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4]



- Avoid release into the environment.[4]
- Keep away from strong acids/alkalis and strong oxidizing/reducing agents.[4]

PI3K/AKT/mTOR Signaling Pathway





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Caption: PI3K/AKT/mTOR signaling pathway with the inhibitory action of PI3K-IN-26.

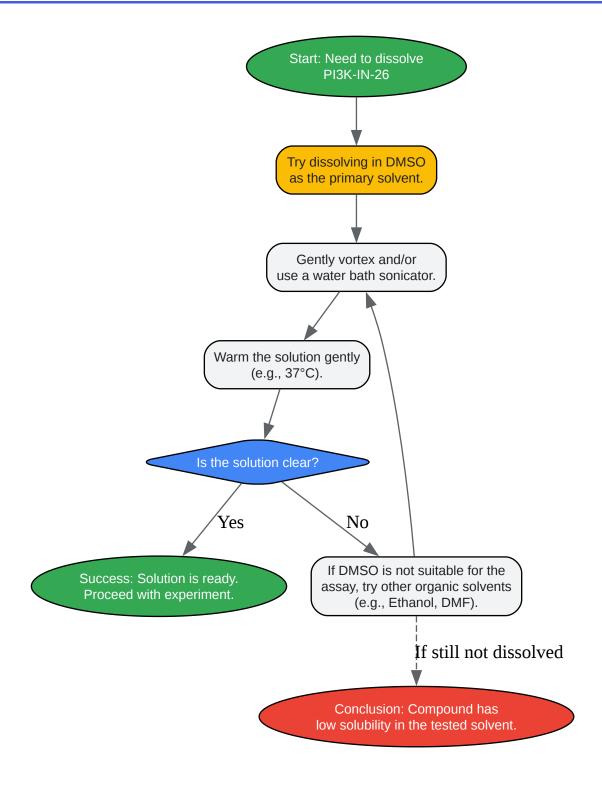


Troubleshooting Guides Issue: Solubility Problems

Users may encounter difficulties dissolving **PI3K-IN-26**, as specific solubility data in common solvents is not readily available. The Safety Data Sheet indicates "No data available" for water solubility.[4]

Recommended Troubleshooting Workflow:





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Caption: A logical workflow for troubleshooting solubility issues with PI3K-IN-26.

Detailed Steps:



- Primary Solvent Choice: Based on vendor datasheets, DMSO is the recommended solvent for creating stock solutions.[1]
- Enhance Dissolution: If the compound does not readily dissolve, gentle vortexing or sonication in a water bath can help.
- Gentle Warming: Warming the solution to approximately 37°C may increase solubility. Avoid excessive heat, which could degrade the compound.
- Alternative Solvents: If DMSO is incompatible with your experimental setup, other organic solvents such as ethanol or DMF can be tested. Perform small-scale solubility tests first.
- Aqueous Buffers: Direct dissolution in aqueous buffers is not recommended due to likely
 poor water solubility. Dilute a high-concentration stock solution (e.g., in DMSO) into your
 aqueous experimental medium. Be mindful of the final DMSO concentration and its potential
 effects on your assay.

Issue: Compound Instability or Degradation in Experimental Medium

While **PI3K-IN-26** is stable under recommended storage conditions, its stability in aqueous experimental buffers over the course of an experiment may vary.

Troubleshooting Steps:

- Prepare Fresh Solutions: Always prepare fresh dilutions of PI3K-IN-26 in your aqueous buffer immediately before use.
- Minimize Freeze-Thaw Cycles: Aliquot your DMSO stock solution to avoid repeated freezethaw cycles, which can degrade the compound.
- Assess Stability: If you suspect instability in your experimental buffer, you can perform a simple stability assessment.

Experimental Protocols



Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **PI3K-IN-26** (e.g., 1 mg)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Calculation:
 - The molecular weight of PI3K-IN-26 is 402.47 g/mol.
 - To prepare a 10 mM (0.01 mol/L) solution from 1 mg (0.001 g):
 - Volume (L) = Amount (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - Volume (L) = 0.001 g / (0.01 mol/L * 402.47 g/mol) = 0.000248 L
 - Volume (μL) = 248.5 μL
- Procedure:
 - 1. Weigh out 1 mg of PI3K-IN-26 powder into a sterile microcentrifuge tube.
 - 2. Add 248.5 μ L of anhydrous DMSO to the tube.
 - Vortex gently until the solid is completely dissolved. A brief sonication may be used if necessary.
 - 4. Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles.
 - 5. Store the aliquots at -80°C for long-term storage (up to 6 months).[1]

Protocol: General Assessment of PI3K-IN-26 Stability in an Aqueous Buffer



This protocol provides a framework to evaluate the stability of **PI3K-IN-26** in your specific experimental buffer over a relevant time course.

- Objective: To determine if PI3K-IN-26 degrades in the experimental buffer over the duration of the experiment.
- Methodology:
 - Prepare a fresh working solution of PI3K-IN-26 in your experimental buffer at the final desired concentration by diluting your DMSO stock.
 - 2. Incubate the working solution under the same conditions as your experiment (e.g., 37°C, 5% CO2).
 - 3. At various time points (e.g., 0, 2, 4, 8, 24 hours), take an aliquot of the solution.
 - 4. Analyze the concentration of the active compound in each aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
 - 5. A decrease in the peak area corresponding to **PI3K-IN-26** over time would indicate degradation.
- Interpretation:
 - Stable: If the peak area remains consistent across the time points, the compound is stable under your experimental conditions.
 - Unstable: If the peak area significantly decreases, the compound is degrading. In this
 case, consider reducing the incubation time or preparing fresh compound solutions at
 intermediate points during your experiment.

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References

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